

An In-depth Technical Guide to the Synthesis and Purification of Eicosyl Methanesulfonate

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Compound of Interest

Compound Name: *Eicosyl methane sulfonate*

Cat. No.: *B15601164*

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This technical guide provides a comprehensive overview of the synthesis and purification of eicosyl methanesulfonate, a long-chain alkyl sulfonate of interest in various research and development applications. This document details the chemical principles, experimental protocols, and analytical characterization of this compound.

Introduction

Eicosyl methanesulfonate, also known as eicosyl mesylate, is the ester of eicosanol (a 20-carbon fatty alcohol) and methanesulfonic acid. The methanesulfonyl (mesyl) group is an excellent leaving group in nucleophilic substitution reactions, making eicosyl methanesulfonate a valuable intermediate for the introduction of the 20-carbon eicosyl chain onto various molecules. Long-chain alkyl methanesulfonates are utilized in the synthesis of complex lipids and other bioactive molecules.

Synthesis of Eicosyl Methanesulfonate

The synthesis of eicosyl methanesulfonate is typically achieved through the reaction of eicosanol with methanesulfonyl chloride in the presence of a non-nucleophilic base, such as triethylamine. The reaction proceeds via a nucleophilic attack of the alcohol's hydroxyl group on the sulfonyl chloride.

Reaction Scheme

The overall chemical transformation is as follows:

The hydrochloric acid byproduct is neutralized by the base (e.g., triethylamine) to form a salt (e.g., triethylammonium chloride), which can be easily removed during the workup.

Experimental Protocol

This protocol is adapted from established methods for the synthesis of alkyl methanesulfonates.

Materials:

- 1-Eicosanol ($C_{20}H_{42}O$)
- Methanesulfonyl chloride ($MsCl$, CH_3SO_2Cl)
- Triethylamine (TEA, $(C_2H_5)_3N$)
- Dichloromethane (DCM, CH_2Cl_2), anhydrous
- Deionized water
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 1-eicosanol (1.0 eq) in anhydrous dichloromethane (DCM).
- **Addition of Base:** Cool the solution to 0 °C in an ice bath. Add triethylamine (1.5 eq) to the solution with stirring.

- Addition of Methanesulfonyl Chloride: Slowly add methanesulfonyl chloride (1.2 eq) dropwise to the cooled solution via the dropping funnel over a period of 15-20 minutes. Maintain the temperature at 0 °C during the addition.
- Reaction Monitoring: Allow the reaction mixture to stir at 0 °C for an additional 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup:
 - Once the reaction is complete, quench the reaction by adding cold deionized water.
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with cold 1 M HCl, saturated NaHCO₃ solution, and finally with brine.
 - Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄.
- Purification:
 - Filter the drying agent.
 - Remove the solvent (DCM) under reduced pressure using a rotary evaporator to yield the crude eicosyl methanesulfonate.
 - Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/hexanes) or by column chromatography on silica gel if necessary.

Data Presentation

The following table summarizes the key quantitative data for eicosyl methanesulfonate.

Property	Value	Reference
Chemical Formula	C21H44O3S	[1][2]
Molecular Weight	376.64 g/mol	[1][2]
CAS Number	3381-25-7	[1][2]
Appearance	Expected to be a white to off-white solid	General knowledge of long-chain alkyl esters.
Purity	>99% (commercially available)	[2]
Storage Condition	-20°C	[1]

Analytical Characterization

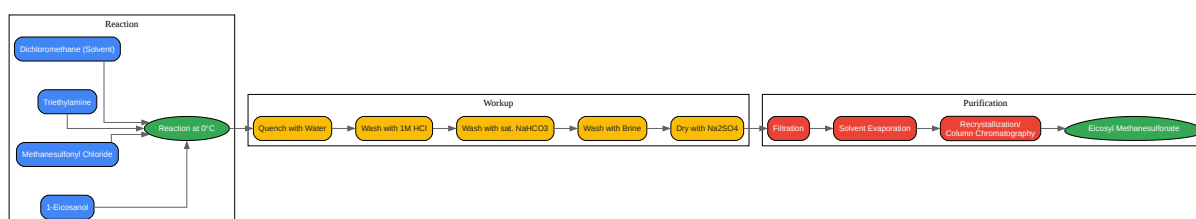
The structure and purity of the synthesized eicosyl methanesulfonate can be confirmed by various analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the methyl protons of the mesyl group (singlet, ~ 3.0 ppm), the methylene protons adjacent to the sulfonate ester oxygen (triplet, ~ 4.2 ppm), and the long alkyl chain protons. A ^1H NMR spectrum for eicosyl methanesulfonate is available from commercial suppliers[1].
 - ^{13}C NMR: The carbon NMR spectrum will show a signal for the methyl carbon of the mesyl group and distinct signals for the carbons of the eicosyl chain.
- Infrared (IR) Spectroscopy: The IR spectrum of an alkyl methanesulfonate will exhibit strong characteristic absorption bands for the S=O stretching vibrations, typically in the regions of $1350\text{-}1380\text{ cm}^{-1}$ (asymmetric) and $1170\text{-}1185\text{ cm}^{-1}$ (symmetric).
- Mass Spectrometry (MS): Mass spectral analysis can be used to confirm the molecular weight of the compound.

Mandatory Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of eicosyl methanesulfonate.

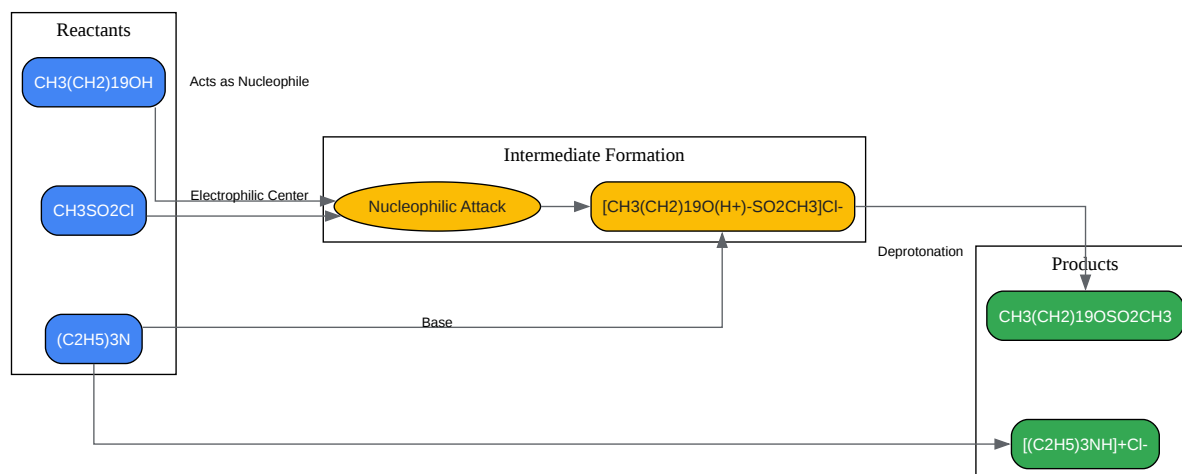


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Caption: Workflow for the synthesis and purification of eicosyl methanesulfonate.

Signaling Pathway (Reaction Mechanism)

The following diagram illustrates the simplified reaction mechanism for the formation of eicosyl methanesulfonate.



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Caption: Simplified mechanism of eicosyl methanesulfonate formation.

Safety and Handling

- Methanesulfonyl chloride is corrosive and a lachrymator. It should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, and used in a well-ventilated fume hood.
- Triethylamine is flammable and has a strong, unpleasant odor. It should also be handled in a fume hood.
- Dichloromethane is a volatile organic solvent and a suspected carcinogen. All handling should be performed in a fume hood.

- The final product, eicosyl methanesulfonate, as an alkylating agent, should be handled with care, as similar compounds can be genotoxic.

Always consult the Safety Data Sheet (SDS) for each chemical before use.

Conclusion

This technical guide has outlined a detailed procedure for the synthesis and purification of eicosyl methanesulfonate. The provided experimental protocol, combined with the expected analytical data and workflow diagrams, serves as a valuable resource for researchers in the fields of organic synthesis, medicinal chemistry, and drug development. Adherence to proper safety precautions is essential when performing this synthesis.

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References

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